

Linoleic Acid Sodium Salt: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Linoleic acid sodium salt*

Cat. No.: *B163249*

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CAS Number: 822-17-3

This technical guide provides an in-depth overview of **linoleic acid sodium salt**, a pivotal compound in various research and development fields. Tailored for researchers, scientists, and drug development professionals, this document outlines its chemical and physical properties, detailed experimental protocols for its use in cell culture, and its role in critical biochemical pathways.

Physicochemical Properties

Linoleic acid sodium salt is the sodium salt of linoleic acid, an essential omega-6 polyunsaturated fatty acid.^[1] Its physical and chemical characteristics are crucial for its application in experimental settings. The following tables summarize its key properties.

Identifier	Value	Source
CAS Number	822-17-3	^[1] ^[2]
Molecular Formula	C ₁₈ H ₃₁ NaO ₂	^[2] ^[3]
Molecular Weight	302.43 g/mol	^[2] ^[3]
Synonyms	Sodium linoleate, cis-9,cis-12-Octadecadienoic acid sodium salt	^[1] ^[2]

Property	Value	Source
Appearance	White to off-white or light yellow powder/crystalline solid. [3][4]	[3][4]
Melting Point	191 - 193 °C.[3] Another source reports 230 °C.[5][6]	[3][5][6]
Boiling Point	360.6 °C at 760 mmHg	[7][8]
Solubility	Soluble in ethanol.[1][8][9][10] Miscible with water.[11] Sparingly soluble in aqueous buffers; for maximum solubility, it should first be dissolved in ethanol and then diluted.[1]	[1][8][9][10][11]
Stability	Stable for at least one year when stored at -20°C.[1] Considered stable, but avoid reaction with oxidizing agents. [11]	[1][11]
Storage	Store at -20°C.[1][4][5][6][7] [12]	[1][4][5][6][7][12]

Experimental Protocols

The effective use of **linoleic acid sodium salt** in research, particularly in cell culture, necessitates specific preparation methods to ensure its solubility and bioavailability to cells. Due to its poor solubility in aqueous media, it is commonly complexed with fatty-acid-free bovine serum albumin (BSA).

Preparation of Linoleate-BSA Complex for Cell Culture

This protocol describes the preparation of a linoleate-BSA complex, a standard method for delivering linoleic acid to cells in culture.

Materials:

- **Linoleic acid sodium salt** (CAS 822-17-3)
- Fatty acid-free Bovine Serum Albumin (BSA)
- Ethanol (100%)
- 150 mM Sodium Chloride (NaCl) in sterile, tissue culture-grade water
- Sterile, tissue culture-grade water
- 0.22 μ m sterile syringe filters
- Sterile conical tubes and storage vials

Procedure:

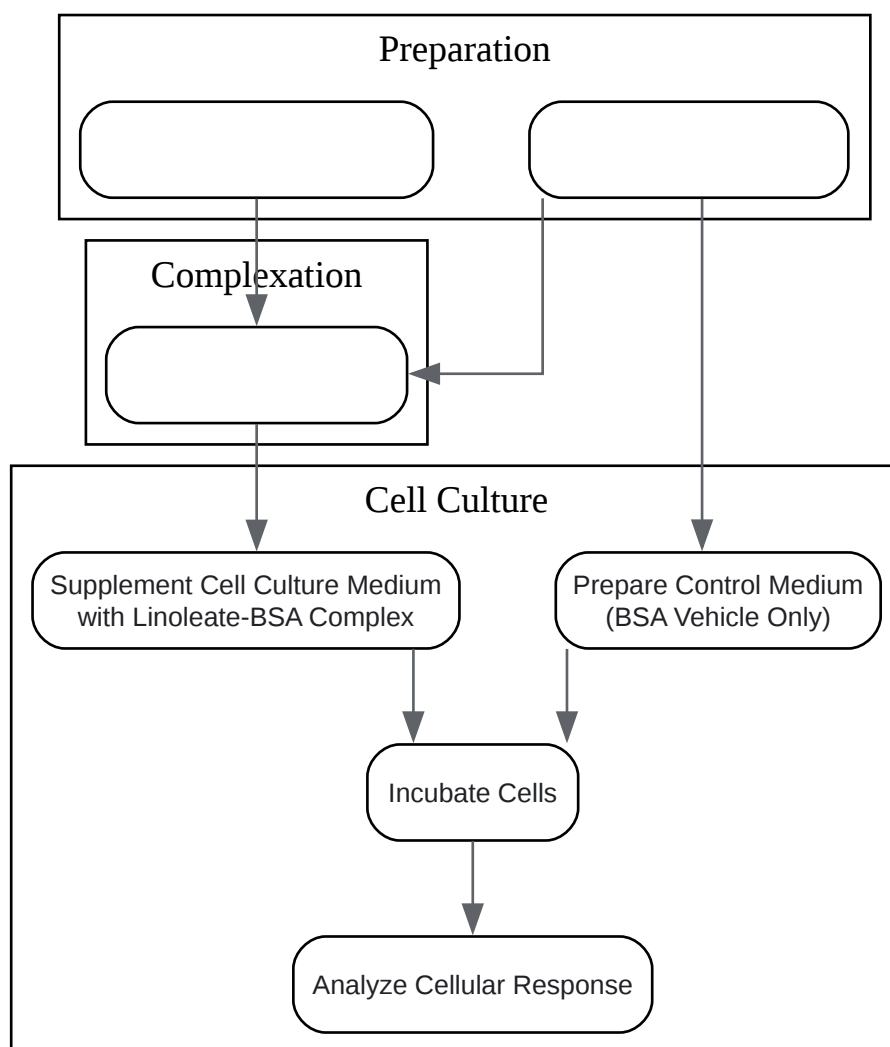
- Preparation of 10% (w/v) Fatty Acid-Free BSA Solution:
 - Under sterile conditions, dissolve 10 g of fatty acid-free BSA in 100 mL of sterile, tissue culture-grade water.
 - Mix gently by inversion or on a shaker at 37°C until the BSA is completely dissolved. Avoid vigorous vortexing.
 - Sterilize the 10% BSA solution by passing it through a 0.22 μ m filter.
 - Store at 4°C for short-term use or -20°C for long-term storage.[\[11\]](#)
- Preparation of 150 mM Linoleic Acid Stock Solution:
 - Weigh out 45.7 mg of **linoleic acid sodium salt** and place it in a sterile tube.
 - Add 1 mL of 100% ethanol to the tube.
 - Warm the solution to 37-50°C and vortex periodically until the linoleic acid is completely dissolved. This stock should be prepared fresh or stored under nitrogen at -20°C for a limited time.[\[11\]](#)
- Complexation of Linoleate to BSA:

- In a sterile conical tube, warm the 10% BSA solution and 150 mM NaCl at 37°C for 15-30 minutes.
- Slowly add the linoleic acid stock solution dropwise to the BSA solution while gently swirling. A common molar ratio of linoleate to BSA is between 3:1 and 6:1.[\[7\]](#)
- Incubate the mixture in a 37°C water bath for at least 1 hour with continuous gentle shaking to ensure complete complexation. The final solution should be clear.[\[7\]](#)[\[11\]](#)
- Sterile-filter the final linoleate-BSA complex solution through a 0.22 µm filter.[\[11\]](#)
- Aliquots can be stored at -20°C.[\[11\]](#)

Experimental Control: A "vehicle" or "BSA-only" control is essential. This control should contain the same concentration of BSA and any solvent (e.g., ethanol) used to dissolve the linoleic acid.[\[11\]](#)

General Workflow for Cell Culture Supplementation

The following diagram illustrates a typical workflow for supplementing cell culture media with the prepared linoleate-BSA complex.



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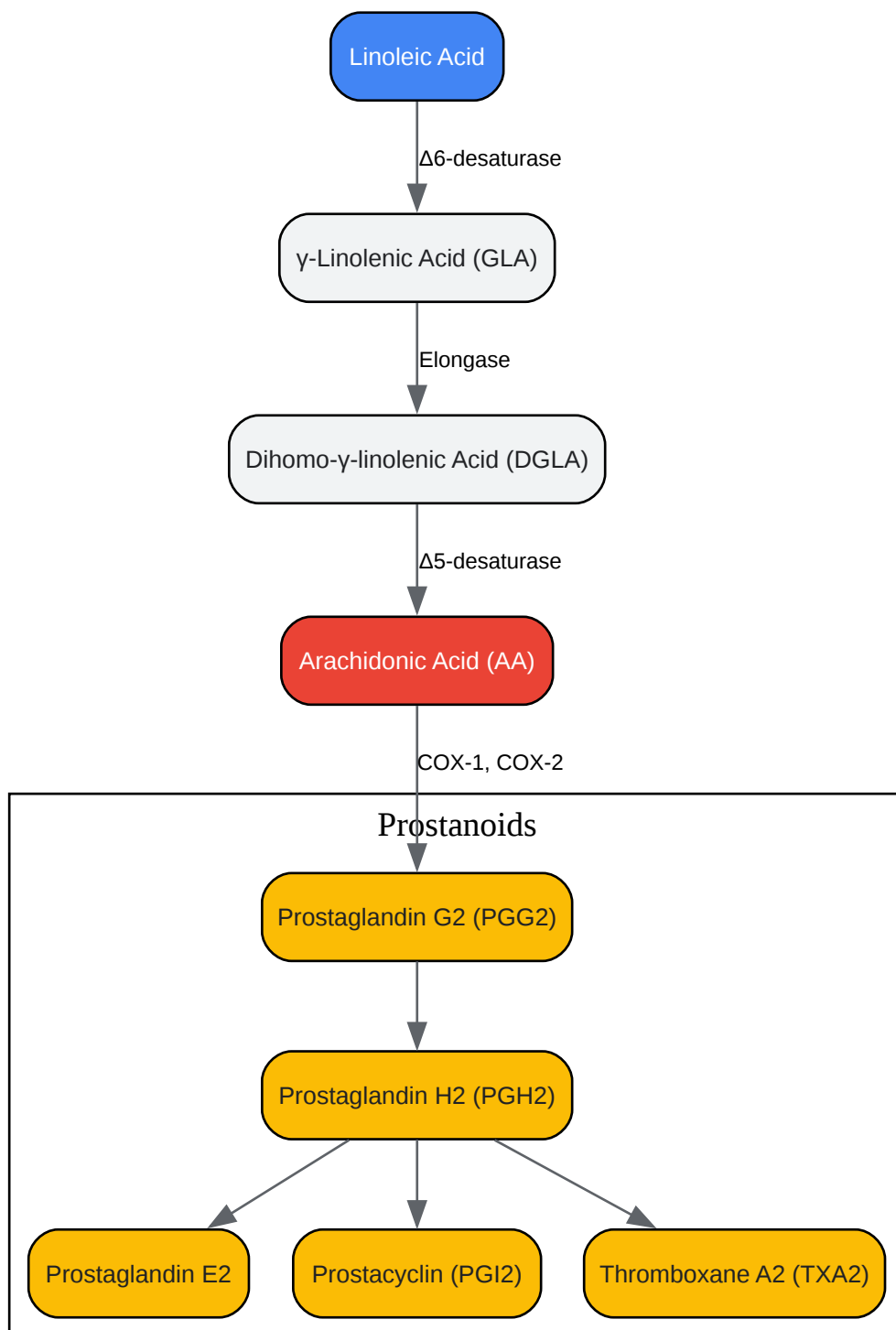
Experimental Workflow for Linoleate Supplementation.

Signaling Pathways

Linoleic acid is a precursor to arachidonic acid (AA), a key molecule in the biosynthesis of eicosanoids.[9] Eicosanoids are signaling molecules involved in inflammation, immunity, and other physiological processes.[10] The conversion of linoleic acid to arachidonic acid and subsequently to various prostaglandins is a critical pathway in cellular signaling.

The Arachidonic Acid Cascade

The diagram below outlines the metabolic pathway from linoleic acid to arachidonic acid and the subsequent formation of prostaglandins.



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